

Application Notes and Protocols: Preparation of LY 344864 Racemate Stock Solution

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Compound of Interest

Compound Name: LY 344864 racemate

Cat. No.: B1663810

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Introduction

LY 344864 is a potent and selective agonist for the serotonin 5-HT_{1F} receptor. As a critical tool in neuroscience research, particularly in studies related to migraine, pain, and other neurological disorders, the accurate and consistent preparation of a **LY 344864 racemate** stock solution is paramount for reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of a **LY 344864 racemate** stock solution.

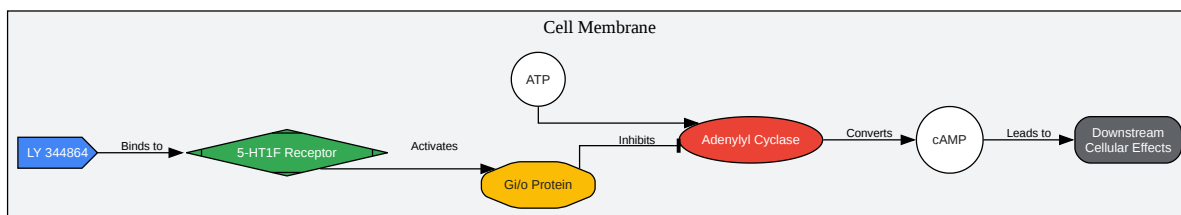
Chemical Properties

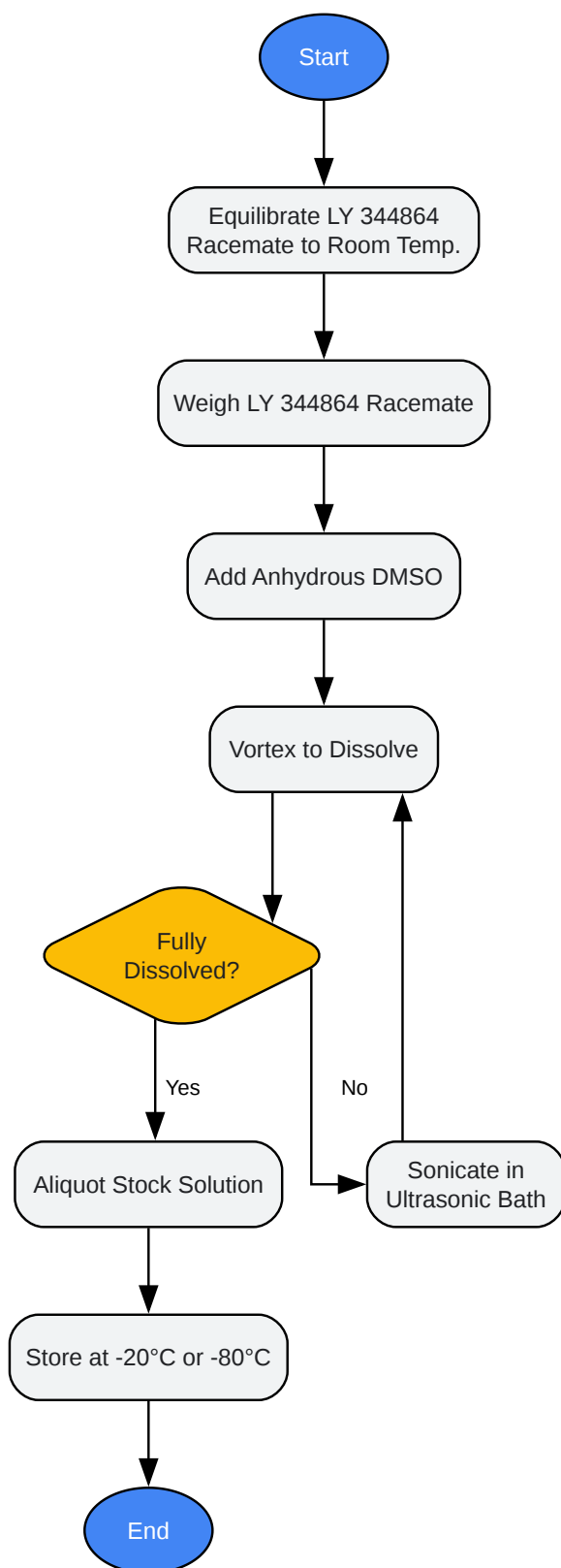
A summary of the key chemical properties of **LY 344864 racemate** is provided in the table below.

Property	Value
Molecular Weight	351.42 g/mol [1]
Formula	C ₂₁ H ₂₂ FN ₃ O [1]
Appearance	White to off-white solid [1]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years [1]

Signaling Pathway of LY 344864

LY 344864 acts as an agonist at the 5-HT_{1F} receptor, which is a G-protein coupled receptor (GPCR). The activation of the 5-HT_{1F} receptor by LY 344864 initiates a signaling cascade that is primarily mediated by the Gi/o protein. This leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP). This mechanism is central to the therapeutic and research applications of LY 344864.





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References

- 1. medchemexpress.com [medchemexpress.com]
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